

An In-depth Technical Guide to the Boiling Point of 3,4-Diethylhexane

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Compound of Interest

Compound Name: 3,4-Diethylhexane

Cat. No.: B099930

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This guide provides a comprehensive overview of the boiling point of **3,4-diethylhexane**, intended for researchers, scientists, and professionals in drug development. It covers the physicochemical properties, the underlying principles governing its boiling point, detailed experimental protocols for its determination, and a comparative analysis with related isomers.

Physicochemical Properties of 3,4-Diethylhexane

3,4-Diethylhexane is a branched-chain alkane with the molecular formula C₁₀H₂₂.^{[1][2][3]} Its structural arrangement significantly influences its physical properties, most notably its boiling point. A summary of its key quantitative data is presented below.

Property	Value
Molecular Formula	C ₁₀ H ₂₂ ^{[1][2][3]}
Molecular Weight	142.28 g/mol ^{[1][2]}
Boiling Point	162 °C ^{[1][4]}
Melting Point	-53.99 °C ^{[1][4]}
Density	0.75 g/cm ³ ^{[1][4]}
Refractive Index	1.4190-1.4210 ^{[1][4]}

Theoretical Framework: Factors Influencing Boiling Point

The boiling point of a substance is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[5][6] For non-polar molecules like alkanes, the primary intermolecular forces are London dispersion forces (a type of van der Waals force).[7] The strength of these forces, and consequently the boiling point, is influenced by two main factors:

- **Molecular Size (Chain Length):** As the number of carbon atoms in an alkane chain increases, the molecule's surface area also increases.[8][9] This allows for more points of contact between adjacent molecules, leading to stronger London dispersion forces and a higher boiling point.[8][10]
- **Molecular Branching:** For isomers with the same number of carbon atoms, increased branching leads to a more compact, spherical shape.[7][8] This reduces the surface area available for intermolecular contact, thereby weakening the London dispersion forces and resulting in a lower boiling point compared to their straight-chain counterparts.[7][10][11]

Experimental Determination of Boiling Point

The boiling point of a liquid organic compound such as **3,4-diethylhexane** can be accurately determined using several laboratory methods, including distillation and the capillary method (Thiele tube method).[12] The capillary method is particularly advantageous when only a small amount of the substance is available.[12]

Detailed Protocol: Capillary Method

This protocol outlines the steps for determining the boiling point of **3,4-diethylhexane** using the capillary method.

Apparatus:

- Thiele tube
- Thermometer (-10 to 200 °C range)
- Small test tube (Durham tube)

- Capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Heating source (Bunsen burner or hot plate)
- Heat-transfer fluid (mineral oil or silicone oil)
- Stand and clamp

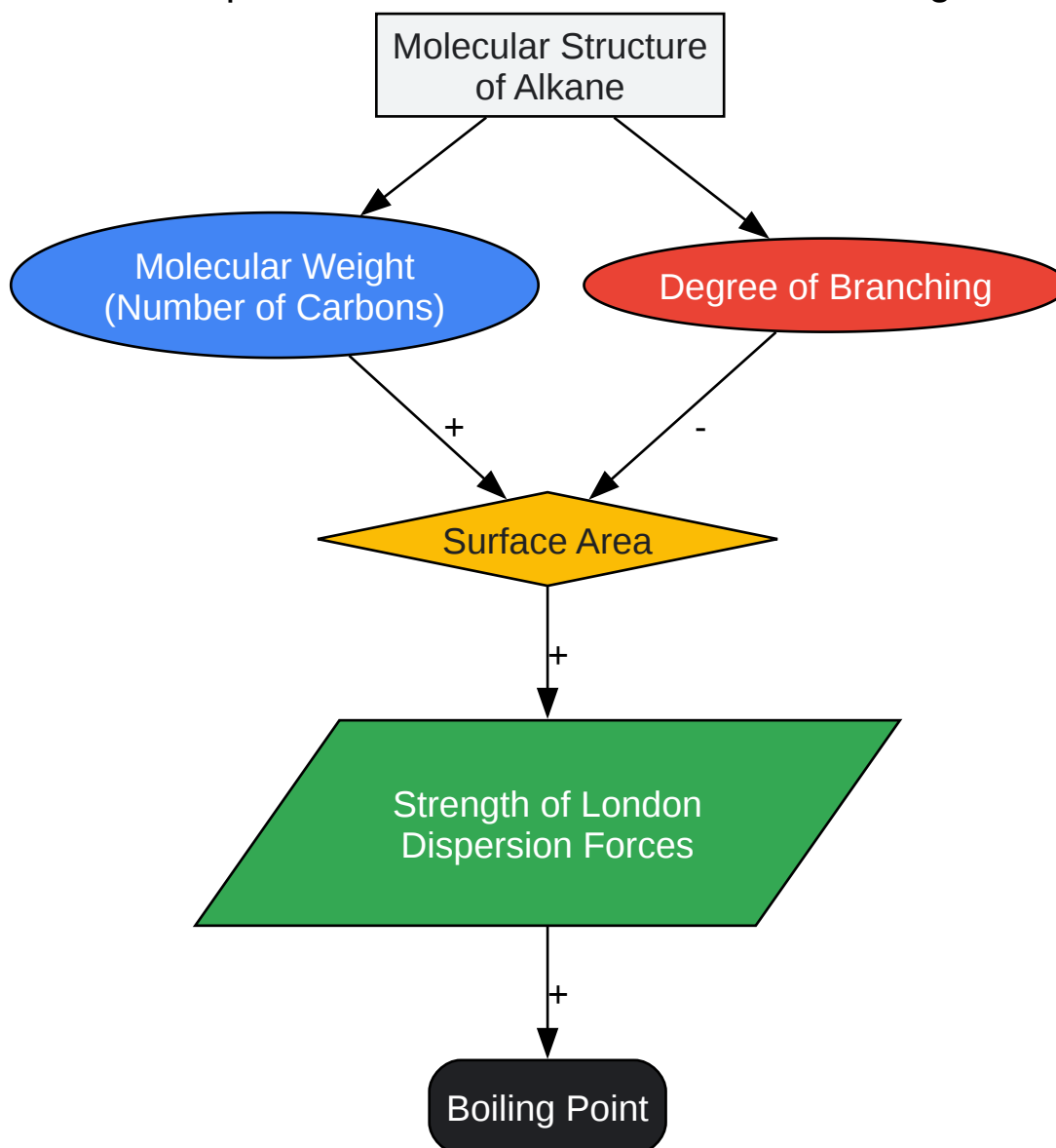
Procedure:

- **Sample Preparation:** A small amount (approximately 0.5 mL) of **3,4-diethylhexane** is placed into the small test tube.[\[12\]](#)
- **Capillary Tube Insertion:** A capillary tube, with its open end facing down, is inserted into the liquid in the test tube.[\[12\]](#)[\[13\]](#)
- **Apparatus Assembly:** The test tube is securely attached to the thermometer using a rubber band. The bulb of the thermometer and the bottom of the test tube should be level.
- **Thiele Tube Setup:** The thermometer and test tube assembly are inserted into the Thiele tube, ensuring the sample is immersed in the heat-transfer fluid.
- **Heating:** The side arm of the Thiele tube is gently heated.[\[12\]](#) This design promotes convection currents, ensuring uniform heat distribution throughout the oil bath.
- **Observation:** As the temperature rises, the air trapped in the capillary tube will expand and slowly bubble out. As the boiling point is approached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[\[12\]](#)
- **Boiling Point Determination:** The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to be drawn back into the capillary tube.[\[6\]](#)[\[12\]](#) This indicates that the vapor pressure of the sample is equal to the atmospheric pressure.[\[6\]](#)
- **Recording:** The temperature is recorded at this point. For accuracy, the determination can be repeated.

Logical Relationship: Molecular Structure and Boiling Point

The following diagram illustrates the conceptual relationship between the molecular characteristics of alkanes and their resulting boiling points.

Relationship between Alkane Structure and Boiling Point



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Caption: Influence of molecular weight and branching on boiling point.

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